

A Comprehensive Technical Guide to (R)-(1-Boc-pyrrolidin-3-yl)acetic acid

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Compound of Interest

Compound Name: (R)-(1-Boc-Pyrrolidin-3-yl)-acetic acid

Cat. No.: B1332679

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This guide provides an in-depth analysis of (R)-(1-Boc-pyrrolidin-3-yl)acetic acid, a chiral building block crucial in modern medicinal chemistry. We will explore its chemical identity, physicochemical properties, synthesis, and applications, offering field-proven insights for researchers, scientists, and drug development professionals.

Introduction: The Strategic Importance of a Chiral Scaffold

(R)-(1-Boc-pyrrolidin-3-yl)acetic acid is a synthetic amino acid derivative featuring a pyrrolidine ring, a foundational structure in numerous biologically active compounds.^{[1][2]} The significance of this molecule lies in its specific stereochemistry and the orthogonally protected functional groups: a tert-butoxycarbonyl (Boc) protected amine and a carboxylic acid. This arrangement allows for selective chemical manipulation, making it an invaluable intermediate in the synthesis of complex pharmaceutical agents.^[3]

The defined '(R)' stereocenter is often critical for achieving desired biological activity and optimal binding to target receptors.^[3] The pyrrolidine scaffold itself is prized in drug discovery for its ability to explore three-dimensional chemical space due to its non-planar structure, a feature that can enhance binding affinity and selectivity.^{[1][2]}

Key Identifier:

- CAS Number: 204688-60-8[4][5][6][7]

Physicochemical and Safety Data

A thorough understanding of a compound's properties is the bedrock of its effective and safe application in a laboratory setting. The data presented below has been consolidated from various authoritative sources.

Chemical Properties

Property	Value	Source(s)
Molecular Formula	C11H19NO4	[6][7]
Molecular Weight	229.27 g/mol	[6][7][8]
IUPAC Name	2-[(3R)-1-[(2-methylpropan-2-yl)oxycarbonyl]pyrrolidin-3-yl]acetic acid	[6]
Synonyms	(R)-N-Boc-3-pyrrolidineacetic acid, (3R)-1-Boc-3-pyrrolidineacetic acid	[6][9]
Boiling Point	357.4 ± 15.0 °C (Predicted)	[6]
Density	1.151 ± 0.06 g/cm ³ (Predicted)	[6]
pKa	4.65 ± 0.10 (Predicted)	[6]
Storage Temperature	2-8°C	[6]

Safety and Handling

As a laboratory-grade chemical, (R)-(1-Boc-pyrrolidin-3-yl)acetic acid requires careful handling to mitigate potential hazards. The following information is derived from Globally Harmonized System (GHS) classifications and safety data sheets (SDS).

Hazard Class	GHS Pictogram	Signal Word	Hazard Statement(s)
Skin Irritation (Category 2)	GHS07	Warning	H315: Causes skin irritation.[4][6]
Eye Irritation (Category 2A)	GHS07	Warning	H319: Causes serious eye irritation.[4][6]
STOT SE (Category 3)	GHS07	Warning	H335: May cause respiratory irritation.[4]

Precautionary Measures & First Aid:

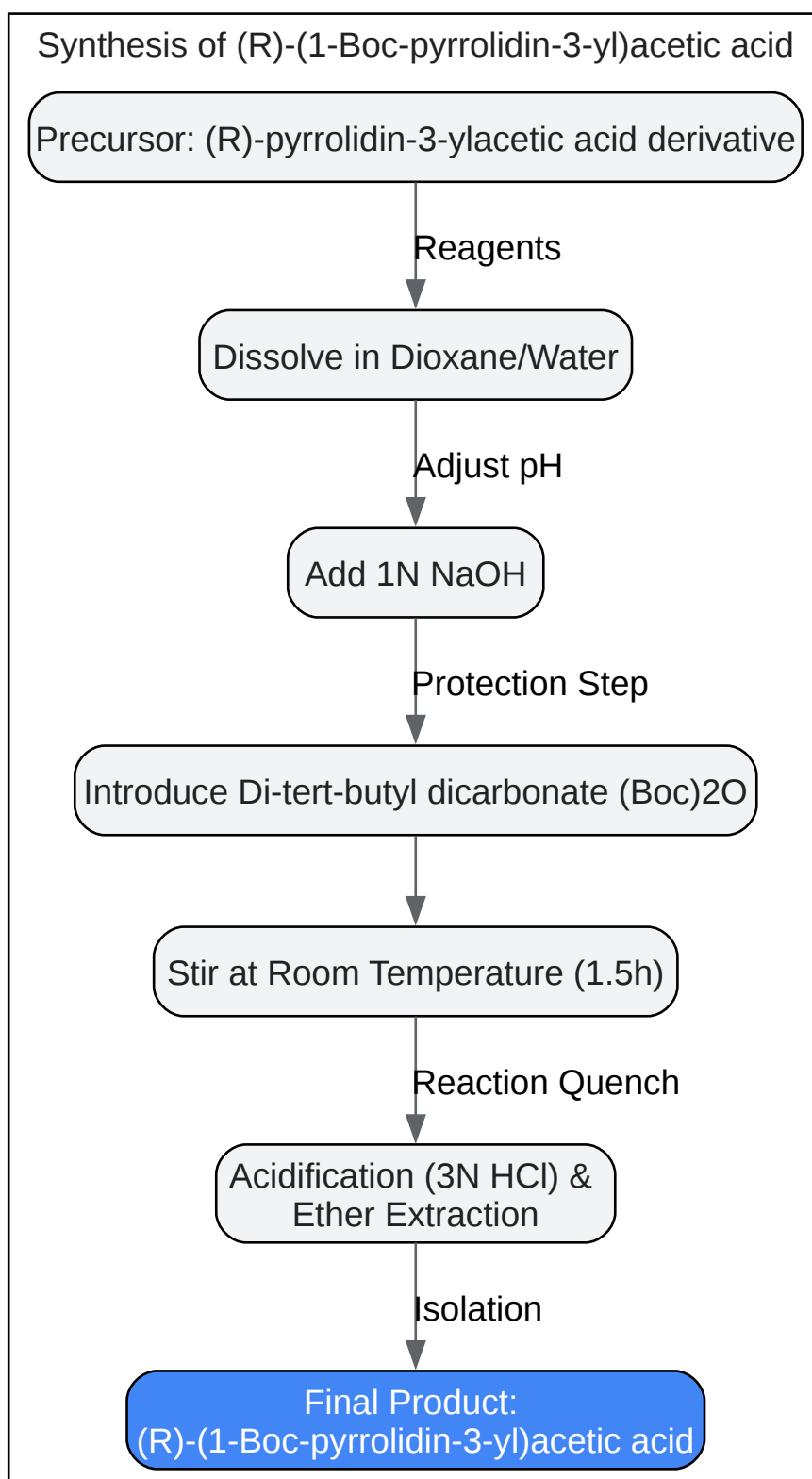
- Handling: Use only in a well-ventilated area.[10][11] Avoid breathing dust.[10][12] Wash hands and any exposed skin thoroughly after handling.[10][11][12] Wear protective gloves, clothing, and eye/face protection.[10][11][12]
- Storage: Store in a dry, well-ventilated place with the container tightly closed.[10] Recommended storage is at room temperature, sealed.[7]
- In Case of Contact:
 - Eyes: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek medical attention if irritation persists.[10][11][12]
 - Skin: Wash off with plenty of soap and water. If skin irritation occurs, get medical advice.[10][11]
 - Inhalation: Remove the victim to fresh air and keep at rest in a position comfortable for breathing. Call a poison center or doctor if you feel unwell.[10][11]

Synthesis and Purification: A Validated Protocol

The synthesis of (R)-(1-Boc-pyrrolidin-3-yl)acetic acid typically involves the protection of the pyrrolidine nitrogen with a Boc group. This strategy is fundamental as it prevents the amine from participating in unwanted side reactions.

Synthetic Workflow Overview

The following diagram illustrates a common synthetic approach, which involves the N-Boc protection of a precursor.



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Caption: High-level workflow for the N-Boc protection synthesis route.

Step-by-Step Experimental Protocol

This protocol is adapted from established chemical synthesis methodologies.[\[6\]](#)[\[13\]](#)

- **Deprotection of Precursor (If Necessary):** A solution of the preceding protected product (e.g., 4.95 g) is dissolved in a mixture of dichloromethane (50 ml) and trifluoroacetic acid (25 ml). [\[13\]](#) This mixture is stirred at room temperature for approximately 3 hours to remove a prior protecting group, then concentrated under reduced pressure.[\[13\]](#)
- **Reaction Setup:** The residue from the previous step is dissolved in a mixture of dioxane (40 ml) and 1N sodium hydroxide (40 ml).[\[6\]](#)[\[13\]](#)
- **Boc Protection:** To this solution, di-tert-butyl dicarbonate (4.3 g) dissolved in dioxane (40 ml) is added at room temperature.[\[6\]](#)[\[13\]](#)
- **Reaction:** The resulting mixture is stirred vigorously for 1.5 hours at room temperature to ensure the complete reaction of the amine with the Boc anhydride.[\[6\]](#)[\[13\]](#)
- **Workup and Extraction:** The reaction mixture is diluted with diethyl ether.[\[13\]](#) The organic phase is washed with 1N NaOH. The aqueous phase is then carefully acidified to a low pH using 3N HCl.[\[13\]](#)
- **Isolation:** The acidified aqueous phase is extracted multiple times with diethyl ether.[\[13\]](#) The combined ether extracts are washed, dried over an anhydrous salt (e.g., MgSO₄ or Na₂SO₄), and concentrated in vacuo to yield the final product, tert-butyl (R)-3-carboxymethyl-pyrrolidine-1-carboxylate.[\[13\]](#)

Core Applications in Drug Development

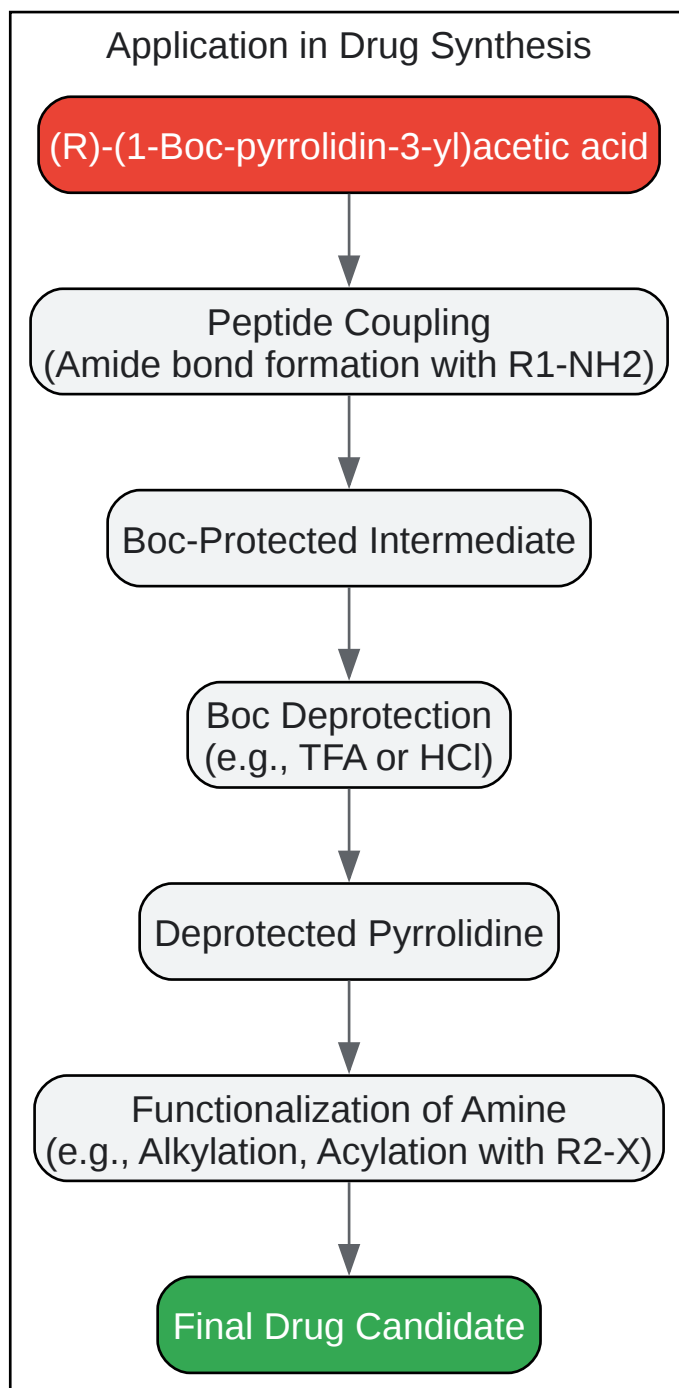
The unique structure of (R)-(1-Boc-pyrrolidin-3-yl)acetic acid makes it a versatile building block in medicinal chemistry.[\[14\]](#) Its primary role is as a key intermediate for introducing a specific chiral pyrrolidine motif into larger, more complex molecules.

Role as a Chiral Intermediate

The compound serves as a scaffold to which other molecular fragments can be attached via its carboxylic acid group, while the Boc-protected amine remains shielded. After subsequent synthetic steps, the Boc group can be easily removed under acidic conditions, revealing a

secondary amine that can be further functionalized. This process is foundational in constructing novel therapeutic agents.[3][14]

The diagram below illustrates its conceptual use in synthesizing a hypothetical drug candidate.



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Caption: Conceptual pathway for drug synthesis using the title compound.

Fields of Application

- **Peptide Synthesis:** This molecule is a valuable building block for creating peptidomimetics and complex peptides for drug development.[14]
- **Neuropharmacology:** Its structure is a candidate for developing new pharmaceuticals that can influence neurological pathways.[14]
- **Enzyme Inhibition:** It is used in studies to understand enzyme mechanisms, potentially leading to the development of novel enzyme inhibitors.[14]

Conclusion

(R)-(1-Boc-pyrrolidin-3-yl)acetic acid, identified by CAS number 204688-60-8, is more than just a chemical reagent; it is a strategic tool for the modern medicinal chemist. Its well-defined stereochemistry, coupled with the versatility of its protected functional groups, provides a reliable and efficient pathway for the synthesis of innovative therapeutics. The protocols and data presented in this guide offer a robust framework for its application, grounded in established scientific principles and safety standards, empowering researchers to advance the frontiers of drug discovery.

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References

1. Pyrrolidine in Drug Discovery: A Versatile Scaffold for Novel Biologically Active Compounds - PMC [pmc.ncbi.nlm.nih.gov]
2. researchgate.net [researchgate.net]
3. benchchem.com [benchchem.com]
4. 204688-60-8 Cas No. | (R)-(1-BOC-pyrrolidin-3-yl)-acetic acid | Apollo [store.apolloscientific.co.uk]

- 5. scbt.com [scbt.com]
- 6. (R)-N-Boc-3-pyrrolidineacetic acid | 204688-60-8 [chemicalbook.com]
- 7. (R)-N-Boc-3-pyrrolidineacetic acid - CAS:204688-60-8 - Sunway Pharm Ltd [3wpharm.com]
- 8. (S)-2-(1-(tert-butoxycarbonyl)pyrrolidin-3-yl)acetic acid | C₁₁H₁₉NO₄ | CID 1502098 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 9. chemwhat.com [chemwhat.com]
- 10. fishersci.com [fishersci.com]
- 11. aksci.com [aksci.com]
- 12. 1-Boc-pyrrolidine-3-carboxylic acid - Safety Data Sheet [chemicalbook.com]
- 13. (R)-N-Boc-3-pyrrolidineacetic acid synthesis - chemicalbook [chemicalbook.com]
- 14. chemimpex.com [chemimpex.com]
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